

Application Notes: Dissolving Amphetamine Sulfate in Saline for Research

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Compound of Interest

Compound Name: Amphetamine sulfate

Cat. No.: B6595936

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Introduction

Amphetamine sulfate is a potent central nervous system (CNS) stimulant used extensively in preclinical research to model various neurological and psychiatric conditions. Accurate and consistent preparation of **amphetamine sulfate** solutions is critical for the reproducibility of experimental results. The most common vehicle for in vivo administration is sterile isotonic saline (0.9% NaCl). This document provides detailed information and protocols for the preparation of **amphetamine sulfate** solutions for research applications.

Physicochemical Properties

Amphetamine sulfate is the sulfate salt form of amphetamine.^[1] It is typically a white or off-white crystalline powder.^{[1][2][3][4]} Understanding its properties is essential for proper handling and solution preparation.

| Property | Value | Reference |
|---------------------------|----------------------------------|---|
| Chemical Formula | $(C_9H_{13}N)_2 \cdot H_2SO_4$ | [1] [3] |
| Molecular Weight | 368.49 g/mol | [1] [2] [4] |
| Appearance | White crystalline powder | [1] [2] [4] |
| Odor | Odorless | [1] [2] [4] |
| Water Solubility | 50 to 100 mg/mL (at 16°C / 61°F) | [1] [2] [4] |
| pH of Solution (in water) | 5.0 - 6.0 | [1] [2] [4] |

Solubility and Stability

3.1 Solubility **Amphetamine sulfate** is freely soluble in water and, consequently, in 0.9% sodium chloride (saline) solution.[\[5\]](#)[\[6\]](#) Its solubility is reported to be between 50 and 100 mg/mL at 16°C.[\[1\]](#)[\[2\]](#)[\[4\]](#) For most preclinical research applications, which typically require concentrations in the range of 0.1 to 5 mg/mL, **amphetamine sulfate** dissolves readily in saline at room temperature. Solubility may be further increased with gentle warming or sonication.[\[3\]](#)[\[7\]](#)

3.2 Stability and Storage

- Solid Form: The solid powder should be stored in a well-closed container, protected from light, in a cool, dry, and well-ventilated place.[\[6\]](#)[\[8\]](#)[\[9\]](#) It may be hygroscopic and light-sensitive.[\[2\]](#)[\[4\]](#)[\[6\]](#)
- Saline Solution: Once dissolved in saline, the solution should be stored at 2-8°C and protected from light.[\[9\]](#)[\[10\]](#) Under these conditions, the solution is generally stable for several weeks. However, for long-term studies, it is recommended to prepare fresh solutions or conduct stability studies for your specific concentration and storage conditions.[\[9\]](#)[\[10\]](#) One study noted that decomposition is less than 1% in 48 months when stored at 2-8°C in an airtight, light-protected container.[\[9\]](#) For critical applications, storing aliquots at -20°C can extend stability.[\[10\]](#)

Safety and Handling

Amphetamine sulfate is a controlled substance and a hazardous chemical. All handling must be performed in accordance with institutional, local, and federal regulations.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety glasses with side shields, and chemical-resistant gloves.[\[8\]](#)[\[11\]](#)
- Handling: Handle the solid powder in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.[\[8\]](#) Avoid contact with skin and eyes.[\[8\]](#)
- Disposal: Dispose of waste material in accordance with all applicable federal, state, and local regulations.

Experimental Protocols

Protocol for Preparation of Amphetamine Sulfate Saline Solution (1 mg/mL)

5.1 Materials and Equipment

- **(±)-Amphetamine sulfate** powder (CAS: 60-13-9)
- Sterile 0.9% Sodium Chloride Injection, USP (saline)
- Calibrated analytical balance
- Sterile volumetric flask (e.g., 10 mL or 25 mL)
- Sterile serological pipettes
- Vortex mixer
- Sterile syringe filters (0.22 μ m pore size, PVDF or similar)
- Sterile syringes
- Sterile, light-protecting storage vials (e.g., amber glass vials)

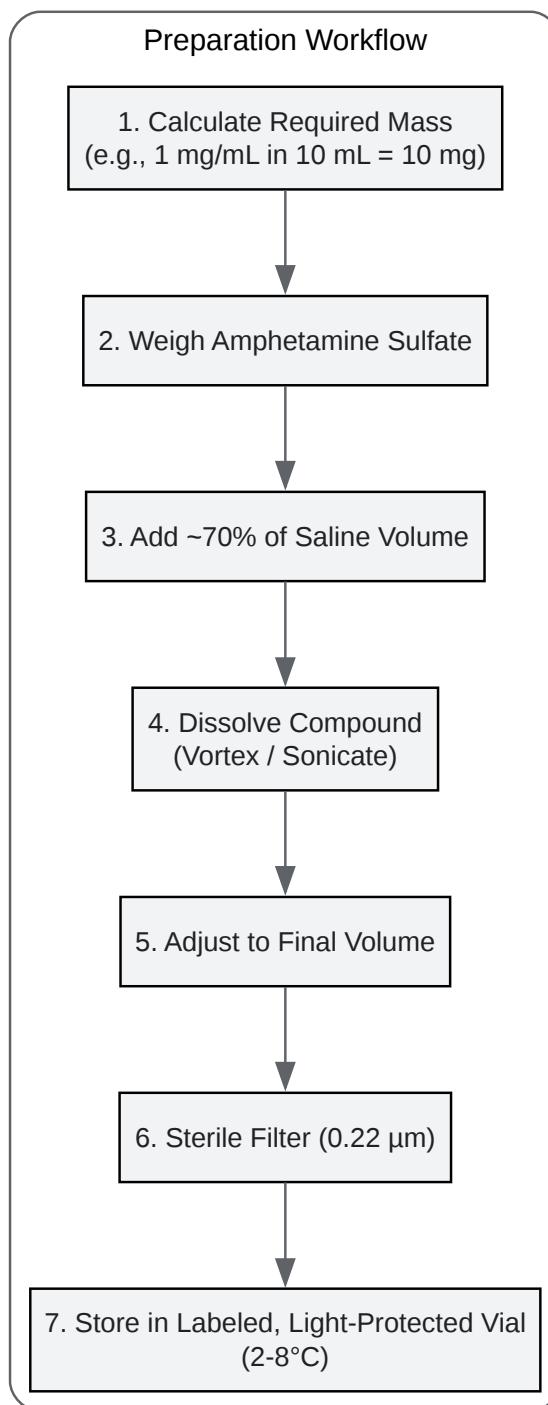
5.2 Step-by-Step Procedure

- Calculation:
 - Determine the desired final concentration (e.g., 1 mg/mL) and total volume (e.g., 10 mL).
 - Mass required (mg) = Concentration (mg/mL) x Volume (mL)
 - For a 1 mg/mL solution in a 10 mL volume, you will need 10 mg of **amphetamine sulfate**.
- Weighing:
 - Using a calibrated analytical balance, carefully weigh exactly 10 mg of **amphetamine sulfate** powder onto weighing paper.
 - Transfer the powder carefully into a 10 mL sterile volumetric flask.
- Dissolution:
 - Add approximately 7-8 mL of sterile 0.9% saline to the volumetric flask.
 - Cap the flask and vortex gently until the powder is completely dissolved. A clear solution with no visible particulates should be formed. Sonication in a water bath for 5 minutes can aid dissolution if needed.[7]
- Volume Adjustment:
 - Once the solid is fully dissolved, add sterile 0.9% saline to bring the final volume to the 10 mL mark on the volumetric flask.
 - Cap and invert the flask several times to ensure the solution is homogeneous.
- Sterilization:
 - For in vivo use, the solution must be sterile. Draw the solution into a sterile syringe.
 - Attach a 0.22 µm sterile syringe filter to the tip of the syringe.

- Filter the solution directly into a sterile, amber vial for storage. This step removes any potential microbial contamination.
- Storage and Labeling:
 - Securely cap the sterile vial.
 - Label the vial clearly with the compound name ("Amphetamine Sulfate"), concentration (1 mg/mL), solvent (0.9% Saline), date of preparation, and preparer's initials.
 - Store the vial at 2-8°C, protected from light.[\[9\]](#)

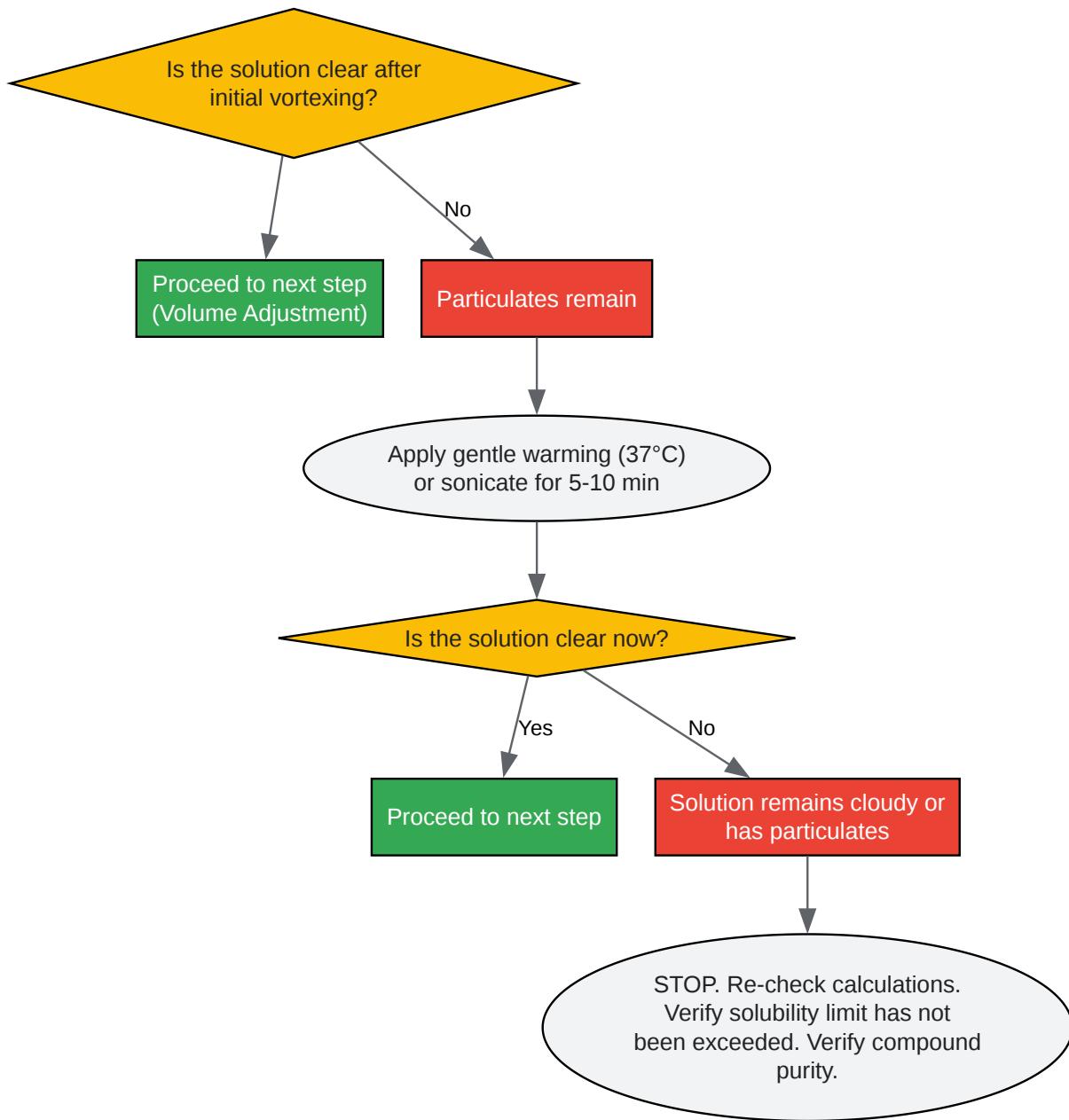
Visualization of Workflow and Troubleshooting

The following diagrams illustrate the preparation workflow and a simple troubleshooting guide for dissolution issues.



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Caption: Workflow for preparing sterile **amphetamine sulfate** solution.

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Caption: Troubleshooting guide for **amphetamine sulfate** dissolution.

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